

An In-depth Technical Guide to Boc-4-bromophenylalanine (CAS: 62129-39-9)

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Compound of Interest

Compound Name: *Boc-Phe(4-Br)-OH*

Cat. No.: *B613734*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Boc-4-bromophenylalanine, a key building block in modern peptide synthesis and drug discovery. This document details its physicochemical properties, synthesis, and core applications, including detailed experimental protocols and its potential role in modulating cellular signaling pathways.

Core Compound Specifications

Boc-4-bromophenylalanine is a protected amino acid derivative widely utilized for its unique combination of a temporary N-terminal protecting group (Boc) and a functionalizable bromine atom on the phenyl ring.^{[1][2]} This strategic design allows for its seamless integration into peptide chains and subsequent chemical modifications.^[1]

Property	Value	Reference
CAS Number	62129-39-9	[3] [4]
Molecular Formula	C ₁₄ H ₁₈ BrNO ₄	[3] [4]
Molecular Weight	344.20 g/mol	[3] [4]
Appearance	White to off-white powder	[5]
Purity	≥97% (HPLC)	[1]
Melting Point	118 °C	
Solubility	Slightly soluble in water	
Storage	Store at room temperature	
Stereochemistry	Available as both L- and D-enantiomers	[1]

Synthesis of Boc-4-bromophenylalanine

The synthesis of Boc-4-bromophenylalanine is typically achieved through the protection of the amino group of 4-bromophenylalanine with a tert-butyloxycarbonyl (Boc) group.

Experimental Protocol: Boc Protection of 4-bromophenylalanine

Materials:

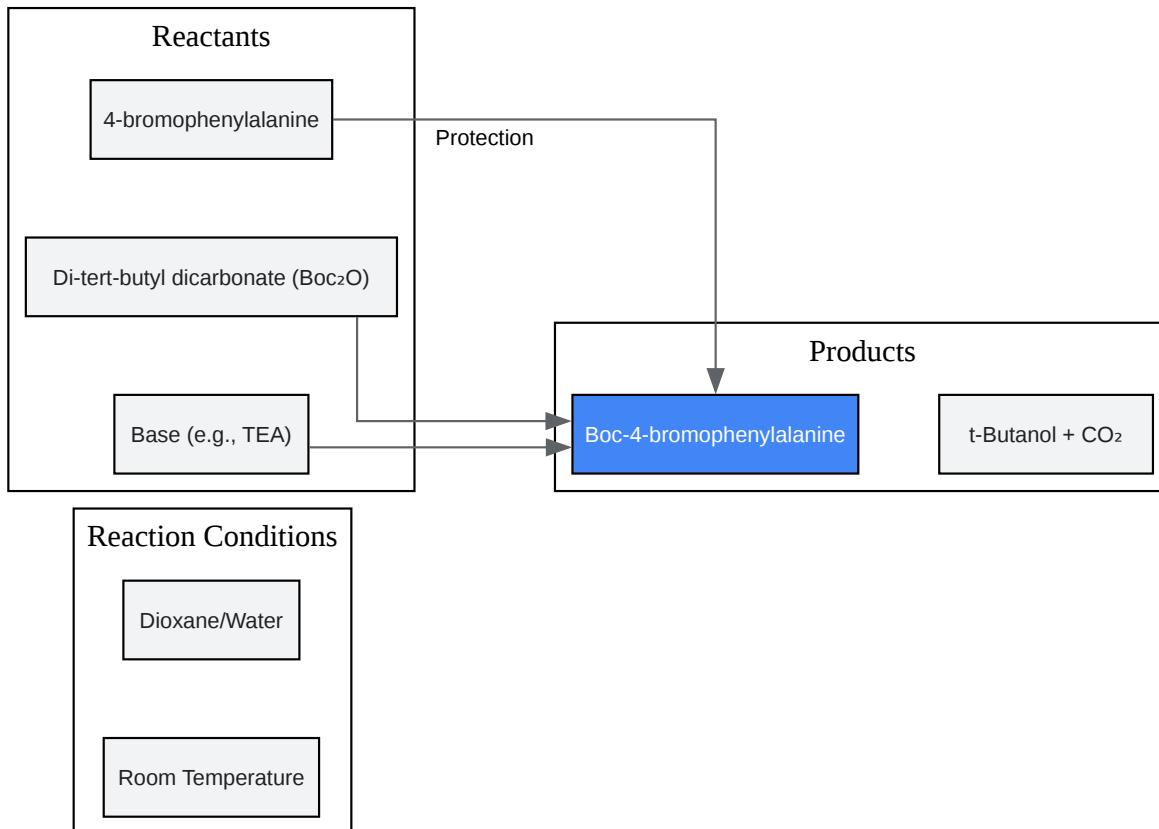
- 4-bromo-L-phenylalanine (or D-enantiomer)
- Di-tert-butyl dicarbonate (Boc anhydride, Boc₂O)
- Dioxane
- Water
- Triethylamine (TEA) or Sodium Hydroxide (NaOH)

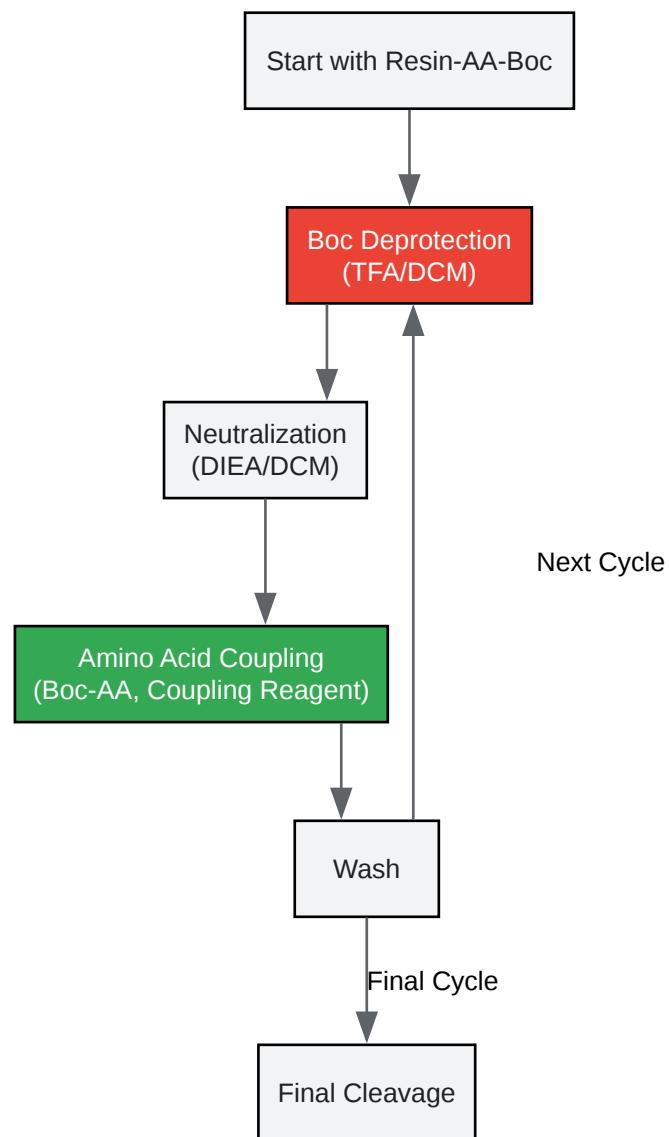
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Rotary evaporator
- Magnetic stirrer and stir bar
- Separatory funnel

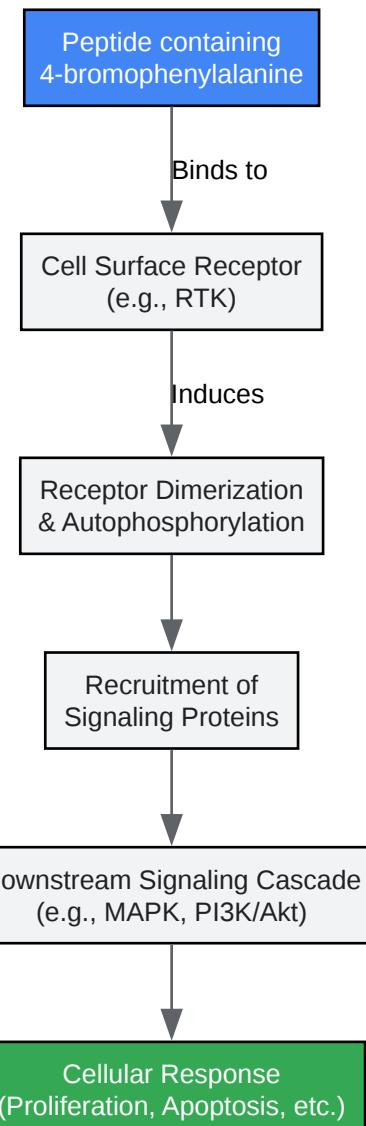
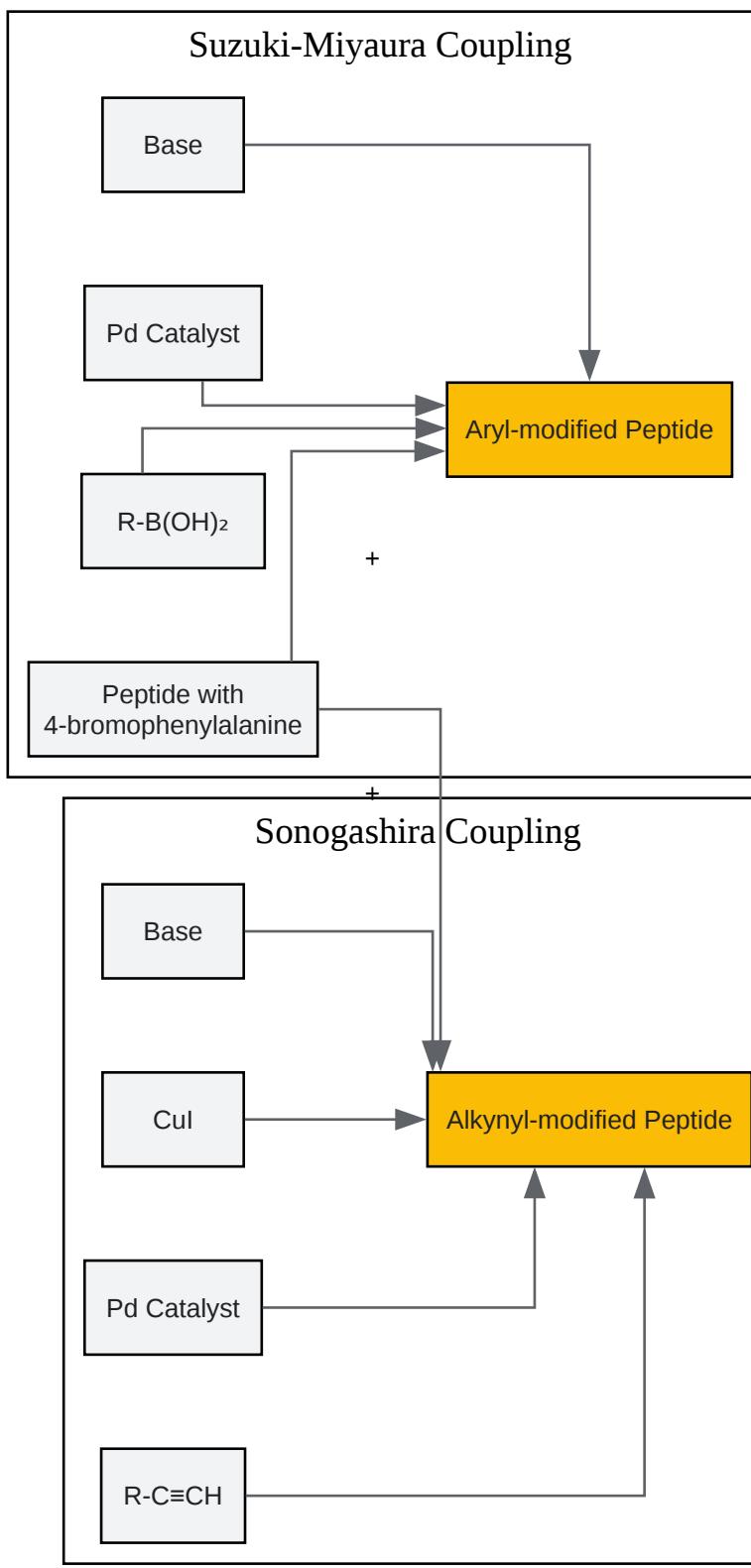
Procedure:

- **Dissolution:** Dissolve 4-bromo-L-phenylalanine (1 equivalent) in a 1:1 mixture of dioxane and water.
- **Basification:** Add triethylamine (or 1M NaOH) to the solution to adjust the pH to approximately 9-10. This deprotonates the amino group, making it nucleophilic.
- **Addition of Boc Anhydride:** To the stirred solution, add di-tert-butyl dicarbonate (1.1 equivalents) portion-wise.
- **Reaction:** Allow the reaction to stir at room temperature for 2-4 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
 - Concentrate the reaction mixture under reduced pressure using a rotary evaporator to remove the dioxane.
 - Wash the aqueous residue with ethyl acetate to remove any unreacted Boc anhydride.
 - Acidify the aqueous layer to pH 2-3 with 1M HCl.
 - Extract the product into ethyl acetate (3 x 50 mL).

- Combine the organic layers and wash with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude Boc-4-bromo-L-phenylalanine can be purified by recrystallization or column chromatography to obtain a white solid.





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